

In-Depth Technical Guide: Safety and Handling of 3-Bromomethylbenzenesulfonamide

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Compound of Interest

Compound Name:	3-Bromomethylbenzenesulfonamide
Cat. No.:	B1287725

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Bromomethylbenzenesulfonamide**, a key reagent in synthetic chemistry. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

3-Bromomethylbenzenesulfonamide is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Pictogram:

 [alt text](#)

Physical and Chemical Properties

Property	Value
CAS Number	220798-52-7
Molecular Formula	C7H8BrNO2S
Appearance	Data not available
Odor	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available

Toxicological Information

Detailed toxicological studies for **3-Bromomethylbenzenesulfonamide** are limited. The available data indicates the following:

Toxicological Endpoint	Result
Acute Toxicity	Data not available
Skin Corrosion/Irritation	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1]
Respiratory or Skin Sensitization	Data not available
Germ Cell Mutagenicity	Data not available
Carcinogenicity	No ingredient of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP. No component of this product present at levels greater than or equal to 0.1% is on OSHA's list of regulated carcinogens.
Reproductive Toxicity	Data not available
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[1]
Specific Target Organ Toxicity (Repeated Exposure)	Data not available
Aspiration Hazard	Data not available

Safe Handling and Storage Workflow

The following diagram outlines the essential steps for the safe handling and storage of **3-Bromomethylbenzenesulfonamide**.



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Caption: Safe handling workflow for **3-Bromomethylbenzenesulfonamide**.

Experimental Protocols: Safe Handling Procedures Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[[1](#)]
- Hand Protection: Wear compatible chemical-resistant gloves.[[1](#)]
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.[[1](#)]
- Respiratory Protection: Use only in a well-ventilated area.[[1](#)] If dusts are generated, a NIOSH-approved respirator may be required.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[[1](#)][[2](#)]
- Ensure eyewash stations and safety showers are readily accessible.[[3](#)]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[2][4] If skin irritation persists, get medical advice/attention. [1]
Eye Contact	Immediately rinse eyes cautiously with water for at least 15 minutes.[1][2] Remove contact lenses, if present and easy to do. Continue rinsing.[1][2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][4]

Spill and Leak Procedures

- Personal Precautions: Evacuate personnel to a safe area.[4] Avoid dust formation and contact with the substance.[4] Wear appropriate PPE.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the product enter drains.[4]
- Methods for Cleaning Up: Carefully sweep up and shovel the spilled material into a suitable, closed container for disposal.[3][4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]

- Specific Hazards: During a fire, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide.[2]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][4]

Disposal Considerations

- Dispose of this chemical and its container at a licensed chemical destruction plant.[5][6]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[5]
- Do not discharge into sewer systems.[5]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or disposed of in a sanitary landfill.[5]

Regulatory Information

- TSCA: This product may be subject to the Toxic Substances Control Act (TSCA) and its regulations. Users should ensure compliance with all applicable regulations.

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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